

Technical Guide: DL-Methionine Ethyl Ester Hydrochloride Solubility & Stability Profile

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Compound of Interest

Compound Name:	<i>DL-Methionine ethyl ester hydrochloride</i>
CAS No.:	6297-53-6
Cat. No.:	B555568

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Executive Summary

This technical guide provides a rigorous analysis of the solubility characteristics of **DL-Methionine ethyl ester hydrochloride** (DL-MEE·HCl) in aqueous versus ethanolic systems.^[1] While the compound exhibits high solubility in water due to its ionic hydrochloride salt structure, this property introduces a critical stability paradox: the risk of hydrolytic degradation.

This document is structured for researchers requiring precise control over solvent selection for peptide synthesis, recrystallization, and formulation. It moves beyond basic solubility tables to explore the thermodynamic drivers and kinetic stability limits that dictate experimental success.

Physicochemical Fundamentals

To understand the solubility behavior, we must first deconstruct the molecular architecture of DL-MEE·HCl.

- Core Structure: A thioether-containing amino acid (Methionine).

- **Modification 1 (Esterification):** The carboxylic acid is capped with an ethyl group, masking the negative charge and increasing lipophilicity.
- **Modification 2 (Hydrochlorination):** The amine is protonated () and paired with a chloride counterion ().

Impact on Solubility: The hydrochloride salt formation is the dominant factor. It forces the molecule into a high-lattice-energy crystalline state that requires a high-dielectric solvent to dissociate.

Property	Value / Description
CAS Number	6297-53-6
Formula	
Molecular Weight	213.73 g/mol
Appearance	White crystalline powder
Nature	Ionic Salt (Amphiphilic cation + Chloride anion)

Solubility Profile: Water vs. Ethanol[1][2][3][4][5][6]

The solubility differential between water and ethanol is driven by the competition between lattice energy (holding the crystal together) and solvation energy (solvent pulling ions apart).

Aqueous Solubility (The High-Dielectric Host)

- **Solubility Status:**Freely Soluble (>100 mg/mL estimated).
- **Mechanism:** Water () effectively shields the electrostatic attraction between the ammonium cation () and the chloride anion ().

). The hydration shell forms rapidly, making dissolution thermodynamically favorable (exothermic or slightly endothermic depending on specific crystal polymorphs).

- The Risk: While solubility is high, water acts as a reactant. The ester bond is susceptible to hydrolysis, reverting the molecule to free Methionine and Ethanol (see Section 3).

Ethanol Solubility (The Organic Host)

- Solubility Status: Soluble (Moderate).

- Mechanism: Ethanol (

) has a lower dielectric constant. While the ethyl tail of the methionine ester interacts favorably with the ethyl group of the solvent (Van der Waals forces), the solvent is less efficient at stabilizing the separated ionic charges compared to water.

- Temperature Dependence: Solubility in ethanol is highly temperature-dependent. This property is exploited in purification; the compound dissolves readily in hot ethanol but precipitates upon cooling or upon the addition of a non-polar antisolvent (e.g., diethyl ether).

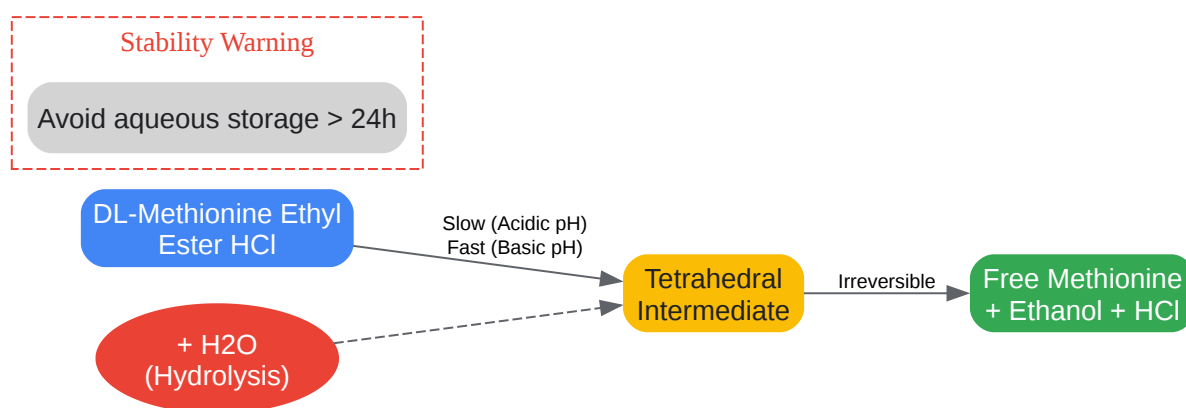
Comparative Data Summary

Parameter	Water ()	Ethanol ()	Experimental Implication
Dielectric Constant	~80	~24	Water dissolves the salt lattice faster.
Solubility Classification	Freely Soluble	Soluble	Water for stock solutions; Ethanol for crystallization.
Stability	Low (Hydrolysis risk)	High (Stable if dry)	Avoid long-term storage in water.
Primary Interaction	Ion-Dipole	H-Bonding & Van der Waals	Ethanol is the preferred reaction solvent.

The Stability Paradox: Hydrolysis Kinetics

Expert Insight: The most common failure mode in handling DL-MEE·HCl is treating it like a standard inorganic salt. In water, it is a "ticking clock."

The ester bond is thermodynamically unstable in the presence of water, particularly if the pH drifts. The hydrochloride salt provides an acidic environment (pH ~3-5 in solution), which slows hydrolysis compared to basic conditions, but degradation still occurs over time.



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Figure 1: Hydrolytic degradation pathway of DL-Methionine Ethyl Ester in aqueous media.

Experimental Protocols

Protocol A: Recrystallization (Purification)

This protocol utilizes the differential solubility in Ethanol (solvent) and Diethyl Ether (antisolvent).

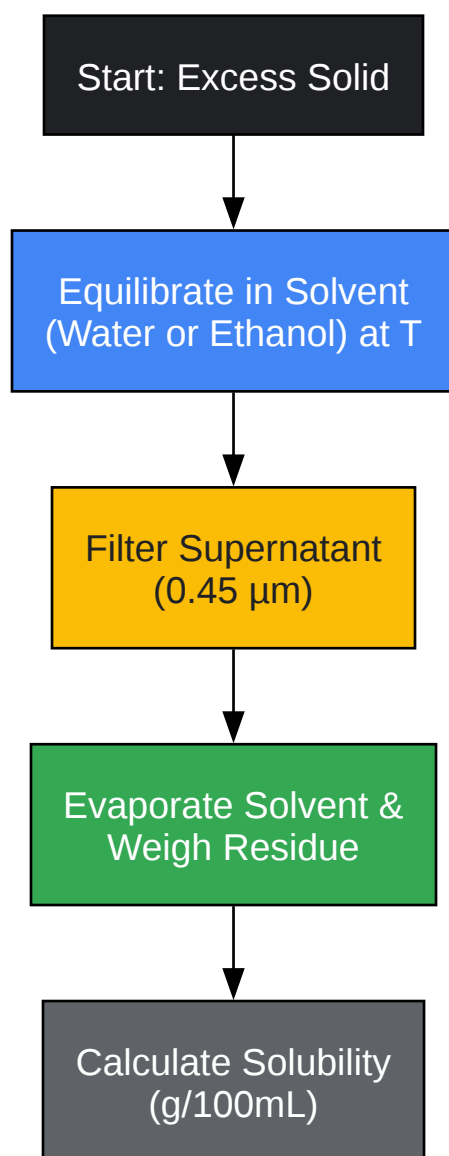
Objective: Purify crude DL-MEE·HCl to remove free amino acid contaminants.

- **Dissolution:** Transfer 5.0 g of crude DL-MEE·HCl into a round-bottom flask. Add absolute ethanol (approx. 15-20 mL) and heat gently to 50-60°C until fully dissolved.

- Note: Do not boil excessively to prevent thermal decomposition.
- Filtration: If insoluble particulates remain (likely free Methionine or inorganic salts), filter the hot solution through a sintered glass funnel.
- Precipitation: Allow the filtrate to cool to room temperature. Slowly add anhydrous Diethyl Ether (antisolvent) dropwise with stirring until persistent turbidity is observed.
- Crystallization: Place the flask in a freezer (-20°C) for 4-12 hours.
- Collection: Filter the white crystals, wash with cold ether, and dry under vacuum over or silica gel.

Protocol B: Solubility Determination (Gravimetric)

Use this method if you need precise solubility data for your specific batch/temperature.



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Figure 2: Gravimetric workflow for determining saturation solubility.

- Preparation: Add excess DL-MEE·HCl to 10 mL of solvent (Water or Ethanol) in a sealed vial.
- Equilibration: Agitate at constant temperature (e.g., 25°C) for 24 hours.
- Sampling: Filter the saturated supernatant through a 0.45 μm syringe filter to remove undissolved solids.

- Quantification: Pipette a known volume (e.g., 5 mL) into a pre-weighed dish. Evaporate the solvent fully (vacuum oven). Weigh the residue to calculate concentration.

Applications & Strategic Solvent Selection

Application	Recommended Solvent	Rationale
Peptide Synthesis	DMF or Ethanol	Prevents hydrolysis; ensures coupling efficiency.
Stock Solutions	Water (Fresh)	High solubility allows concentrated stocks (use immediately).
Recrystallization	Ethanol/Ether	Exploits temperature-dependent solubility gradient.
Biological Assay	Buffer (pH < 7)	Simulates physiological conditions; keep pH acidic/neutral to delay hydrolysis.

References

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